

Personal protective equipment for handling (Z)-Non-6-en-1-ol

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Compound of Interest

Compound Name: (Z)-Non-6-en-1-ol

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Essential Safety and Handling Guide for (Z)-Non-6-en-1-ol

This guide provides comprehensive safety protocols, operational procedures, and disposal plans for handling **(Z)-Non-6-en-1-ol**, also known as cis-6-Nonen-1-ol. It is designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices. While **(Z)-Non-6-en-1-ol** is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to standard laboratory safety procedures is essential to minimize any potential risks.^{[1][2]}

Chemical and Physical Properties

(Z)-Non-6-en-1-ol is a colorless to pale yellow liquid with a characteristic fresh, green, melon-like odor.^{[3][4]} It is used as a flavoring agent and in the fragrance industry.^{[2][3][5]} It is classified as a combustible liquid.

Property	Value
CAS Number	35854-86-5
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol [2]
Appearance	Colorless to pale yellow liquid[5]
Boiling Point	115 °C at 20 mmHg[6]
Flash Point	> 93.3 °C (> 200.0 °F) Closed Cup[1]
Density	0.85 g/mL at 25 °C[6]
Solubility	Insoluble in water; soluble in alcohol.[7]

Personal Protective Equipment (PPE)

While **(Z)-Non-6-en-1-ol** has a low hazard profile, the following PPE is recommended to ensure best laboratory practices and personal safety.

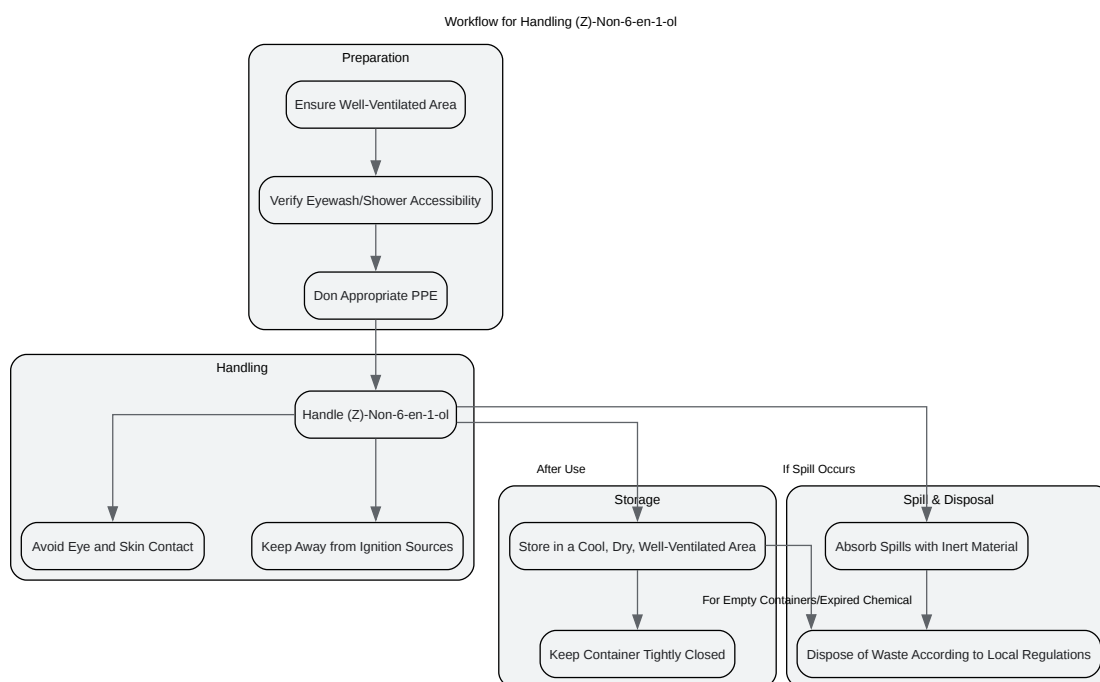
PPE Category	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or glasses compliant with EN166 (EU) or OSHA 29 CFR 1910.133 (US).	To protect eyes from potential splashes, which may cause temporary irritation. ^[1]
Skin Protection	Chemically resistant gloves (e.g., Nitrile or Neoprene). A standard laboratory coat should be worn.	To prevent direct skin contact, although no adverse effects are generally expected. ^[1]
Respiratory Protection	Not typically required under normal use with adequate ventilation.	To be used if aerosols are generated or if working in a poorly ventilated area.
General Hygiene	Practice good industrial hygiene. Wash hands thoroughly after handling. Ensure an eyewash station and safety shower are accessible.	To minimize exposure and provide immediate first aid if needed. ^[1]

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is crucial for maintaining a safe laboratory environment.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **(Z)-Non-6-en-1-ol** in a laboratory setting.



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Caption: Standard operational workflow for **(Z)-Non-6-en-1-ol**.

Step-by-Step Handling and Storage Protocol

- Preparation:
 - Work in a well-ventilated area to avoid the accumulation of vapors.
 - Confirm that a safety shower and eyewash station are easily accessible.
 - Put on the required personal protective equipment: safety glasses and gloves.
- Handling:
 - Avoid contact with eyes and skin.[\[1\]](#) In case of accidental contact, flush the affected area with plenty of water.[\[1\]](#)
 - Since the substance is a combustible liquid, keep it away from open flames, hot surfaces, and other potential ignition sources.
 - Use non-sparking tools when handling the container.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed to prevent contamination and evaporation.
 - Store away from incompatible materials such as strong oxidizing agents.

Spill and Disposal Plan

In the event of a spill or for the disposal of waste, the following procedures should be followed:

- Spill Response:
 - Remove all sources of ignition from the immediate area.[\[1\]](#)
 - Ensure adequate ventilation.
 - Wear appropriate PPE, including gloves and safety glasses.

- For small spills, absorb the liquid with an inert material such as sand, earth, or vermiculite. [1]
- Collect the absorbed material into a suitable, closed container for disposal.[1]
- Clean the spill area thoroughly to remove any residual contamination.[1]
- Waste Disposal:
 - Dispose of waste and residues in accordance with local, state, and federal regulations.
 - Do not dispose of the chemical down the drain or into the environment.
 - Consult with your institution's environmental health and safety (EHS) department for specific disposal guidelines.

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